

An Important Clarification Regarding "Marsformoxide B"

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Compound of Interest

Compound Name: Marsformoxide B

Cat. No.: B15592313

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Following a comprehensive investigation into the discovery and history of a compound referred to as "**Marsformoxide B**," we must report a significant discrepancy in the available information. Publicly accessible data reveals two conflicting narratives for a compound with this name.

One narrative, presented in a series of detailed but unverified technical documents, describes **Marsformoxide B** as a novel, potent, and selective synthetic inhibitor of specific signaling pathways (such as NF- κ B), with origins attributed to a Martian meteorite. These documents contain extensive, but explicitly hypothetical, quantitative data, experimental workflows, and signaling pathway diagrams.

However, a thorough search of chemical databases and peer-reviewed literature has determined that this narrative is not supported by verifiable scientific evidence and appears to be fictional.

The scientifically validated information identifies **Marsformoxide B** (CAS Number: 2111-46-8) as a naturally occurring triterpenoid. This compound was first isolated and characterized from the plant *Marsdenia formosana*. It has also been identified in other plant species, including *Cirsium setosum* and *Alstonia scholaris*.

While **Marsformoxide B** is a real compound, the public record contains very limited information regarding its biological activity. There is a notable scarcity of in-depth studies, quantitative data on efficacy or target inhibition, and detailed experimental protocols specifically for this compound. The biological activities that are suggested are generally inferred from the activities of other structurally related triterpenoids isolated from the same plant sources.

Conclusion

Due to the lack of sufficient, verifiable scientific data in peer-reviewed literature, it is not possible to construct the requested in-depth technical guide on **Marsformoxide B** with the required quantitative data tables, detailed experimental protocols, and specific signaling pathway diagrams. Creating such a guide would rely on speculation and the fictional information initially encountered, which would not meet the standards of scientific accuracy.

We can, however, present the factual, albeit limited, information available for the natural product **Marsformoxide B** (CAS 2111-46-8).

Factual Summary: Marsformoxide B (CAS 2111-46-8)

Discovery and History

Marsformoxide B is a triterpenoid natural product. Its structure, along with a related compound Marsformoxide A, was first elucidated following isolation from the plant *Marsdenia formosana* MASAMUNE.[1] Subsequent research has identified it as a constituent of other plants, such as *Cirsium setosum* and *Alstonia scholaris*. [2][3][4][5]

Chemical Properties

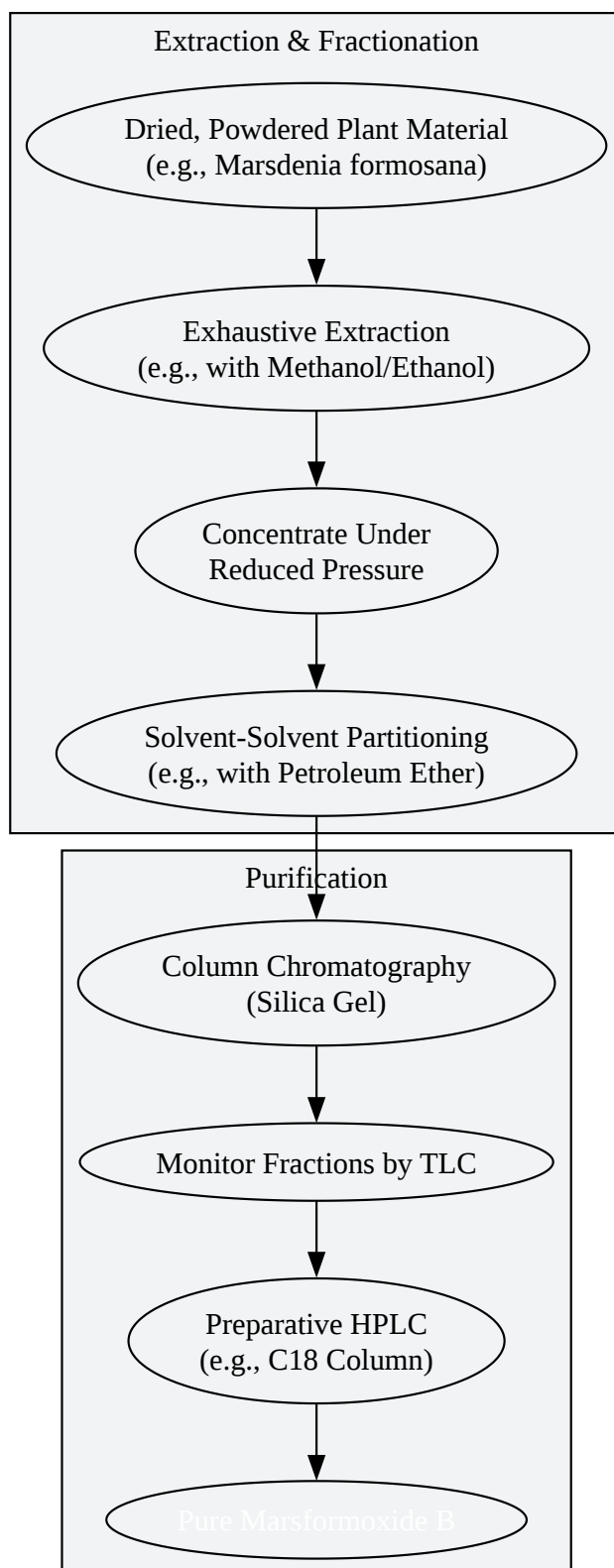
A summary of the basic chemical properties for **Marsformoxide B** is presented below. It is important to note that experimentally determined physical properties like melting point and boiling point are not widely reported.[3]

Property	Value
CAS Number	2111-46-8
Molecular Formula	C ₃₂ H ₅₀ O ₃
Molecular Weight	482.749 g/mol
Compound Class	Triterpenoid

Experimental Protocols

General Isolation Protocol

Detailed, peer-reviewed protocols for a specific biological assay using **Marsformoxide B** are not available. However, a generalized workflow for its isolation from plant material can be described based on standard phytochemical techniques.[\[2\]](#)[\[3\]](#)



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Caption: Generalized workflow for the isolation of **Marsformoxide B** from plant sources.

Structure Elucidation

The chemical structure of **Marsformoxide B** is determined using a combination of standard spectroscopic methods:

- Mass Spectrometry (MS): Used to determine the molecular weight and confirm the elemental composition.[2][3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR, ^{13}C NMR, 2D-NMR): Used to determine the carbon skeleton and the precise arrangement of atoms in the molecule.[1]
- Infrared (IR) Spectroscopy: Used to identify the presence of key functional groups.[2]

Biological Activity

Direct and extensive reports on the specific biological activity of purified **Marsformoxide B** are lacking in the public scientific literature.[2] Its structural classification as a triterpenoid suggests it may contribute to the overall pharmacological activities observed in the crude extracts of the plants from which it is isolated.[2] For instance, triterpenoids from *Cirsium setosum* have been noted for their anti-inflammatory properties, and extracts from *Alstonia scholaris* have shown cytotoxic effects against cancer cell lines.[2][3] However, attributing these specific activities directly to **Marsformoxide B** requires further dedicated study.

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